

A Technical Guide to High-Purity Carbocisteine-13C3 for Research Applications

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Compound of Interest

Compound Name: Carbocisteine-13C3

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of commercially available high-purity **Carbocisteine-13C3**, a stable isotope-labeled internal standard crucial for a wide range of research and drug development applications. This document details supplier information, quantitative specifications, and experimental protocols to assist in the selection and utilization of this critical analytical reagent.

Introduction to Carbocisteine-13C3

Carbocisteine, a mucolytic agent, is used to manage respiratory disorders characterized by excessive or viscous mucus. Its stable isotope-labeled counterpart, **Carbocisteine-13C3**, serves as an indispensable internal standard in bioanalytical studies, particularly in pharmacokinetic and bioequivalence assessments. The incorporation of three carbon-13 isotopes provides a distinct mass shift, enabling precise quantification in complex biological matrices by mass spectrometry.

Commercial Suppliers and Quantitative Specifications

A number of reputable suppliers offer high-purity **Carbocisteine-13C3** for research purposes. While specific product details can vary by batch, the following tables summarize typical

quantitative data and supplier information. Researchers are strongly advised to request a Certificate of Analysis (CoA) from their chosen supplier for batch-specific information.

Table 1: Prominent Commercial Suppliers of **Carbocisteine-13C3**

Supplier	Website	Available Quantities
AbMole BioScience	abmole.com	Inquire
LGC Standards	lgcstandards.com	1 mg, 10 mg
Simson Pharma Limited	simsonpharma.com	Inquire
Clearsynth	clearsynth.com	1 mg, 2.5 mg, 5 mg, 10 mg
SynZeal Research Pvt Ltd	synzeal.com	Inquire
Acanthus Research Inc.	acanthusresearch.com	Inquire
Pharmaffiliates	pharmaffiliates.com	Inquire
MedChemExpress	medchemexpress.com	Inquire
Allmpus	allmpus.com	Inquire

Table 2: Typical Quantitative Specifications for High-Purity **Carbocisteine-13C3**

Parameter	Typical Specification	Notes
Chemical Purity (by HPLC)	>98% [1] [2]	Purity levels are generally high, with many suppliers offering >98% or >99%. [3]
Isotopic Purity (Enrichment)	≥99%	While not always stated on product pages, isotopic enrichment for ¹³ C-labeled compounds can be as high as 99%. This information is detailed in the batch-specific Certificate of Analysis.
Molecular Formula	C ₂ ¹³ C ₃ H ₉ NO ₄ S	
CAS Number	1391068-19-1	
Appearance	White to off-white solid	
Storage Conditions	2-8°C or -20°C	Refer to the supplier's data sheet for specific long-term storage recommendations. [1]

Experimental Protocols

The primary application of **Carbocysteine-13C3** is as an internal standard in quantitative bioanalysis. Below are detailed methodologies for its use in Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and a general protocol for Nuclear Magnetic Resonance (NMR) analysis.

LC-MS/MS Method for Quantification of Carbocysteine in Human Plasma

This protocol is adapted from a validated method for the determination of Carbocysteine in human plasma, utilizing **Carbocysteine-13C3** as an internal standard.[\[3\]](#)[\[4\]](#)

3.1.1. Materials and Reagents

- Carbocysteine and **Carbocysteine-13C3** reference standards
- HPLC-grade methanol, acetonitrile, and water
- Formic acid
- Human plasma (with anticoagulant, e.g., K2EDTA)
- Solid Phase Extraction (SPE) cartridges

3.1.2. Sample Preparation

- Thaw plasma samples and vortex to ensure homogeneity.
- To a 500 µL aliquot of plasma, add 50 µL of **Carbocysteine-13C3** internal standard solution (concentration to be optimized based on the expected analyte concentration range).
- Vortex the sample.
- Add 50 µL of perchloric acid to precipitate proteins.
- Vortex and then centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Load the supernatant onto a pre-conditioned SPE cartridge.
- Wash the cartridge with an appropriate solvent to remove interferences.
- Elute the analyte and internal standard with a suitable elution solvent.
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3.1.3. Chromatographic and Mass Spectrometric Conditions

- LC Column: A C18 or HILIC column is typically used (e.g., Luna 5u HILIC 200 A, 150 x 4.6 mm).[4]

- Mobile Phase: A gradient or isocratic mixture of an organic solvent (e.g., acetonitrile or methanol) and an aqueous buffer (e.g., water with 0.1% formic acid).
- Flow Rate: To be optimized for the specific column and system.
- Injection Volume: Typically 5-10 μL .
- Mass Spectrometer: A triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
- Ionization Source: Electrospray Ionization (ESI) in positive or negative ion mode.
- MRM Transitions:
 - Carbocysteine: To be determined by direct infusion and optimization.
 - **Carbocysteine-13C3**: The precursor ion will be +3 m/z higher than that of Carbocysteine. The product ion may be the same or different, requiring optimization.

General NMR Spectroscopy Analysis of 13C-Labeled Amino Acids

While a specific, detailed protocol for **Carbocysteine-13C3** was not found in the public domain, the following general procedure for the analysis of 13C-labeled amino acids by NMR can be adapted.^{[5][6]}

3.2.1. Sample Preparation

- Dissolve an appropriate amount of the **Carbocysteine-13C3** sample in a suitable deuterated solvent (e.g., D_2O , DMSO-d_6). The choice of solvent will depend on the solubility of the compound and the desired NMR experiment.
- Transfer the solution to an NMR tube.

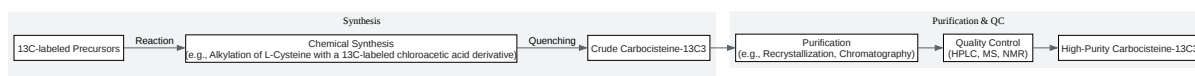
3.2.2. NMR Data Acquisition

- Acquire a standard one-dimensional ^1H NMR spectrum to confirm the overall structure and check for impurities.

- Acquire a one-dimensional ^{13}C NMR spectrum. The presence of the ^{13}C labels will result in significantly enhanced signals for the labeled carbon atoms.
- For more detailed structural information and to confirm the positions of the labels, two-dimensional NMR experiments such as HSQC (Heteronuclear Single Quantum Coherence) and HMBC (Heteronuclear Multiple Bond Correlation) can be performed. These experiments show correlations between protons and their directly attached carbons (HSQC) or carbons that are 2-3 bonds away (HMBC).

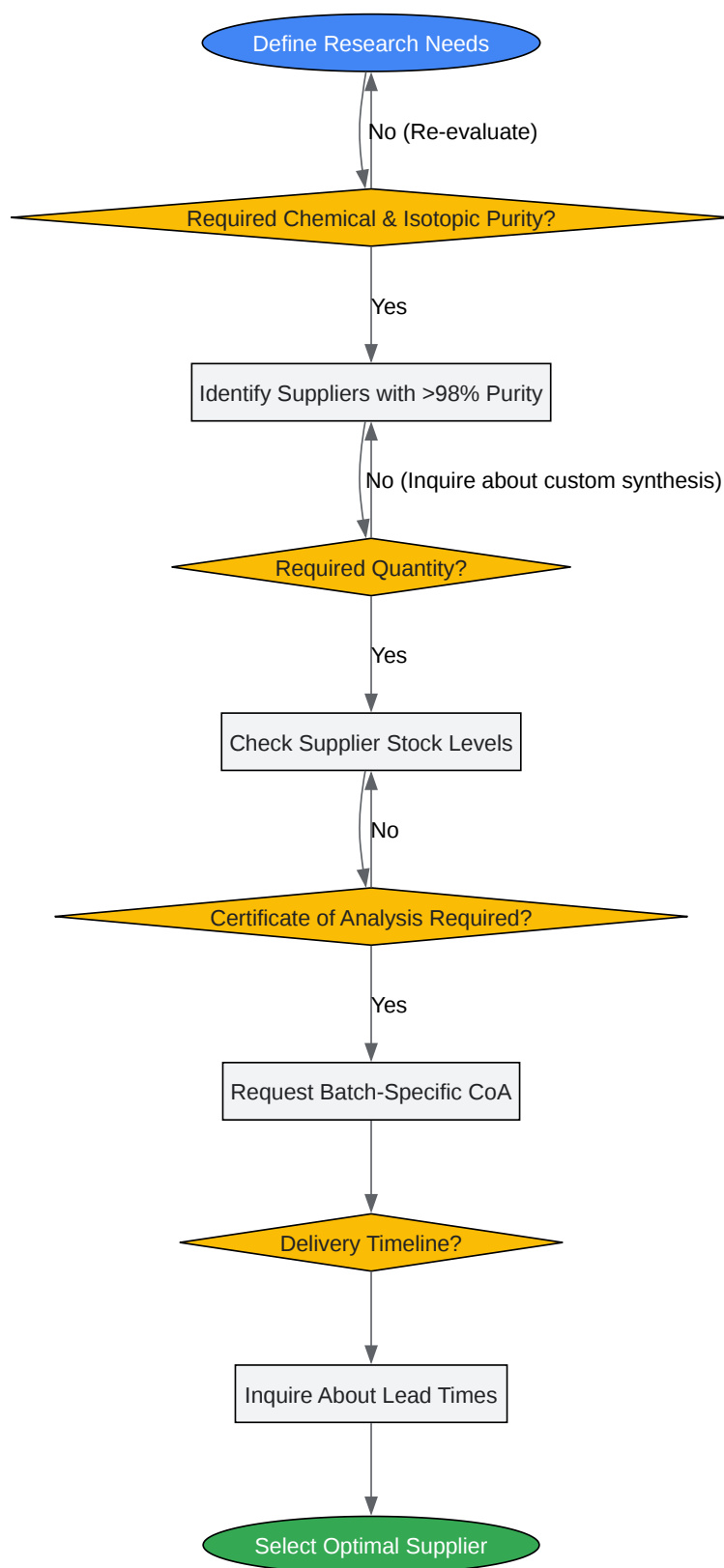
Visualizing Key Processes

To further aid in the understanding of the procurement and application of high-purity **Carbocysteine- $^{13}\text{C}3$** , the following diagrams illustrate a typical synthesis and purification workflow and a decision-making process for supplier selection.



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Caption: A generalized workflow for the synthesis and purification of high-purity **Carbocysteine- $^{13}\text{C}3$** .



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Caption: A decision tree for selecting a commercial supplier of **Carbocysteine-13C3**.

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References

- 1. abmole.com [abmole.com]
- 2. allmpus.com [allmpus.com]
- 3. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 4. scholarsresearchlibrary.com [scholarsresearchlibrary.com]
- 5. ¹³C NMR analysis of peptides and amino acids | Steelyard Analytics, Inc. [steelyardanalytics.com]
- 6. Labelling Analysis for ¹³C MFA Using NMR Spectroscopy | Springer Nature Experiments [experiments.springernature.com]
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